

Synthesis of 7-Ethyl-2-methyl-4-undecanol for Research Applications

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Compound of Interest

Compound Name: 7-Ethyl-2-methyl-4-undecanol

Cat. No.: B090644

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Application Notes and Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

7-Ethyl-2-methyl-4-undecanol is a long-chain secondary alcohol with potential applications in various research fields, including its use as an intermediate in the synthesis of novel surfactants, lubricants, and defoamers.^{[1][2][3]} Its structural complexity, featuring two stereocenters, also makes it an interesting target for stereoselective synthesis studies. This document provides detailed protocols for the chemical synthesis of **7-Ethyl-2-methyl-4-undecanol** via a Grignard reaction, a robust and widely used method for the formation of carbon-carbon bonds and the synthesis of alcohols.^{[4][5]} The protocols outlined below are intended to provide a reproducible methodology for researchers in organic synthesis and drug development.

Physicochemical Properties

A summary of the key physicochemical properties of **7-Ethyl-2-methyl-4-undecanol** is presented in Table 1. This data is essential for the purification, handling, and characterization of the compound.

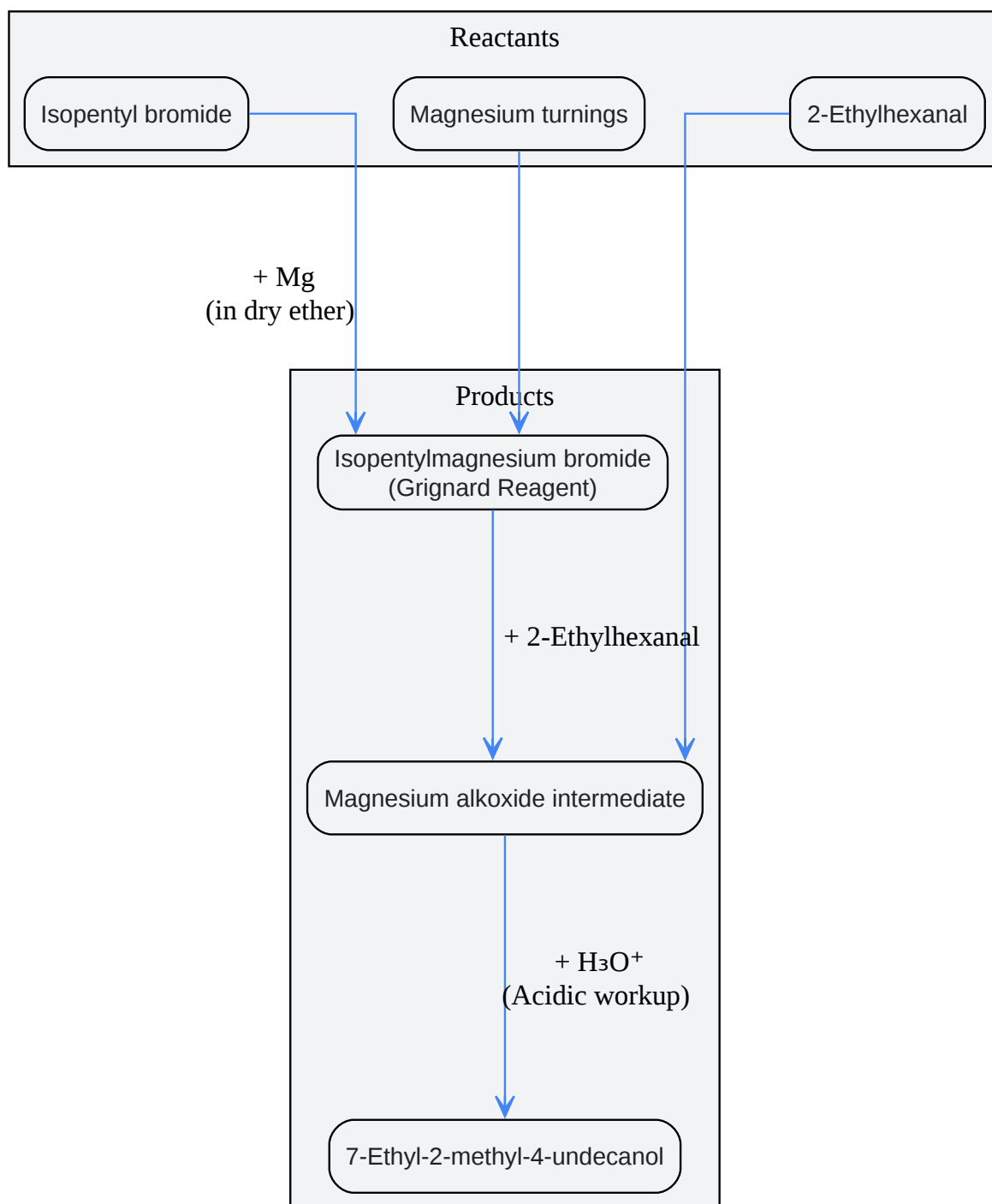
Table 1: Physicochemical Properties of **7-Ethyl-2-methyl-4-undecanol**

Property	Value	Reference
CAS Number	103-20-8	[6]
Molecular Formula	C ₁₄ H ₃₀ O	[7]
Molecular Weight	214.39 g/mol	[7]
Appearance	Colorless liquid	[7]
Boiling Point	264.2 °C at 760 mmHg	[8]
Density	0.83 g/cm ³	[8]
Refractive Index	1.441	[8]
Purity	>98.0% (GC)	[7]

Synthesis of 7-Ethyl-2-methyl-4-undecanol via Grignard Reaction

The synthesis of **7-Ethyl-2-methyl-4-undecanol** can be efficiently achieved through the nucleophilic addition of an isopentylmagnesium bromide Grignard reagent to 2-ethylhexanal. The reaction is followed by an acidic workup to yield the desired secondary alcohol.

Reaction Scheme



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Caption: Retrosynthetic analysis of **7-Ethyl-2-methyl-4-undecanol**.

Experimental Protocol

This protocol details the synthesis of **7-Ethyl-2-methyl-4-undecanol** from isopentyl bromide and 2-ethylhexanal. All glassware must be thoroughly dried in an oven and cooled under a stream of dry nitrogen or argon before use. Anhydrous solvents are critical for the success of the Grignard reaction.

Materials and Reagents

Reagent	Molar Mass (g/mol)	Quantity	Moles
Magnesium turnings	24.31	2.67 g	0.11
Isopentyl bromide	151.04	15.1 g (12.6 mL)	0.10
2-Ethylhexanal	128.21	12.8 g (15.6 mL)	0.10
Anhydrous diethyl ether	74.12	200 mL	-
Iodine	253.81	1 small crystal	-
1 M Hydrochloric acid	36.46	~100 mL	-
Saturated sodium bicarbonate solution	-	50 mL	-
Brine (saturated NaCl solution)	-	50 mL	-
Anhydrous magnesium sulfate	120.37	~10 g	-

Step 1: Preparation of the Grignard Reagent (Isopentylmagnesium Bromide)

- In a flame-dried 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel, place the magnesium turnings and a small crystal of iodine.
- Add 50 mL of anhydrous diethyl ether to the flask.

- In the dropping funnel, prepare a solution of isopentyl bromide in 50 mL of anhydrous diethyl ether.
- Add a small portion (approximately 5 mL) of the isopentyl bromide solution to the magnesium turnings to initiate the reaction. The disappearance of the iodine color and the gentle boiling of the ether indicate the start of the reaction. Gentle warming may be necessary to initiate the reaction.
- Once the reaction has started, add the remaining isopentyl bromide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture and reflux gently for an additional 30 minutes to ensure the complete formation of the Grignard reagent. The solution should appear grayish and cloudy.

Step 2: Reaction with 2-Ethylhexanal

- Cool the freshly prepared Grignard reagent solution to 0 °C using an ice bath.
- Prepare a solution of 2-ethylhexanal in 100 mL of anhydrous diethyl ether in the dropping funnel.
- Add the 2-ethylhexanal solution dropwise to the stirred Grignard reagent while maintaining the reaction temperature below 10 °C.
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1 hour.

Step 3: Work-up and Isolation

- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly and carefully quench the reaction by the dropwise addition of 1 M hydrochloric acid to the stirred mixture. This will hydrolyze the magnesium alkoxide intermediate.
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous layer twice with 50 mL portions of diethyl ether.

- Combine the organic layers and wash successively with 50 mL of saturated sodium bicarbonate solution and 50 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.

Step 4: Purification

The crude product can be purified by vacuum distillation to obtain pure **7-Ethyl-2-methyl-4-undecanol**.

- Boiling Point: 115-120 °C at 5 mmHg (Predicted)
- Expected Yield: 70-80%

Characterization

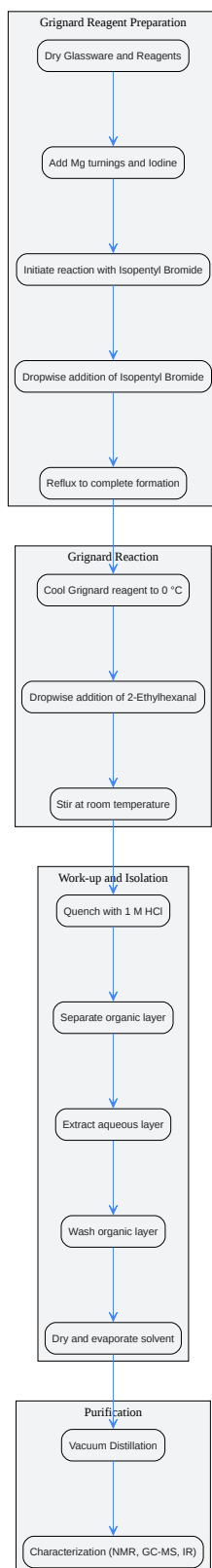
The structure and purity of the synthesized **7-Ethyl-2-methyl-4-undecanol** should be confirmed by analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS), ^1H NMR, and ^{13}C NMR spectroscopy.

Table 2: Expected Analytical Data

Technique	Expected Results
^1H NMR	Peaks corresponding to methyl, methylene, and methine protons of the ethyl, isopentyl, and undecanol backbone. A characteristic multiplet for the proton on the carbon bearing the hydroxyl group.
^{13}C NMR	Peaks corresponding to the 14 unique carbon atoms in the molecule. A characteristic peak for the carbon attached to the hydroxyl group in the range of 65-75 ppm.
GC-MS	A single major peak in the gas chromatogram. The mass spectrum should show a molecular ion peak (M^+) at $m/z = 214$ and a fragmentation pattern consistent with the structure.
IR Spectroscopy	A broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching of the alcohol. C-H stretching absorptions around 2850-3000 cm^{-1} .

Experimental Workflow and Logic

The synthesis of **7-Ethyl-2-methyl-4-undecanol** follows a logical sequence of steps, from the preparation of the nucleophilic Grignard reagent to the final purification of the alcohol product.



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Caption: Experimental workflow for the synthesis of **7-Ethyl-2-methyl-4-undecanol**.

Safety Precautions

- Grignard reagents are highly reactive, moisture-sensitive, and can be pyrophoric. All reactions should be conducted under an inert atmosphere (nitrogen or argon) in a well-ventilated fume hood.
- Anhydrous diethyl ether is extremely flammable and volatile. Avoid open flames and sources of ignition.
- Handle all chemicals with appropriate personal protective equipment (PPE), including safety goggles, lab coat, and gloves.
- The quenching of the Grignard reaction with acid is exothermic and should be performed slowly and with cooling.

By following these detailed protocols and safety guidelines, researchers can successfully synthesize **7-Ethyl-2-methyl-4-undecanol** for their research needs.

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